

Methoxyacetonitrile CAS number and properties

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Compound of Interest

Compound Name: *Methoxyacetonitrile*

Cat. No.: *B046674*

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Methoxyacetonitrile: A Technical Overview

CAS Number: 1738-36-9[1][2][3][4]

This technical guide provides a comprehensive overview of **Methoxyacetonitrile**, a versatile organic compound utilized in various chemical syntheses. The document details its chemical and physical properties, safety and handling information, and established experimental protocols for its synthesis, purification, and analysis.

Chemical and Physical Properties

Methoxyacetonitrile, also known as **2-methoxyacetonitrile**, is a clear, colorless to light yellow liquid.[2][5] It serves as a valuable organic building block and intermediate in the synthesis of more complex molecules, including pharmaceuticals.[1][2] Its utility also extends to applications as a solvent in chemical reactions and in the production of specialty polymers.[2]

Table 1: Physical and Chemical Properties of **Methoxyacetonitrile**

Property	Value	Source(s)
Molecular Formula	C ₃ H ₅ NO	[1] [2] [3]
Molecular Weight	71.08 g/mol	[1] [2] [6]
Appearance	Clear colorless to light yellow liquid	[2] [5]
Boiling Point	118-119 °C (at 731 mmHg)	[2]
Density	0.946 - 0.956 g/mL (at 25 °C)	[2]
Refractive Index	1.380 - 1.381 (at 20 °C)	[2]
Flash Point	31 - 32 °C (87.8 - 89.6 °F)	[4] [7]
Solubility	Soluble in water to some extent	[5]
LogP	-0.61	[4]
Vapor Pressure	18.8 ± 0.2 mmHg (at 25°C)	[4]

Safety and Hazard Information

Methoxyacetonitrile is classified as a hazardous chemical and a dangerous good for transport.[\[1\]](#)[\[7\]](#) It is a flammable liquid and vapor.[\[6\]](#)[\[7\]](#) Exposure through inhalation, skin contact, or ingestion is harmful.[\[6\]](#)[\[7\]](#)

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Hazard Statements	H226	Flammable liquid and vapor.	[6]
H302		Harmful if swallowed.	[6]
H312		Harmful in contact with skin.	[6]
H332		Harmful if inhaled.	[6]
Precautionary Statements	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	
P233		Keep container tightly closed.	
P240		Ground/bond container and receiving equipment.	
P280		Wear protective gloves/protective clothing/eye protection/face protection.	
P301 + P312		IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
P304 + P340 + P312		IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.	

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **methoxyacetonitrile** are crucial for researchers.

A common and well-documented method for the preparation of **methoxyacetonitrile** is through the methylation of glycolonitrile (formaldehyde cyanohydrin), which is formed *in situ* from sodium cyanide and formaldehyde.[\[8\]](#)

Protocol: Synthesis via Methylation of In Situ Generated Glycolonitrile[\[8\]](#)

- Materials:

- Sodium cyanide (pulverized)
- Paraformaldehyde
- Water
- Methyl sulfate
- Ice

- Procedure:

- In a three-necked flask equipped with a stirrer, dropping funnel, and thermometer, prepare a solution of 82 g (1.67 moles) of pulverized sodium cyanide in 165 cc of water.
- Start the stirrer and add 50 g (1.67 moles) of paraformaldehyde in small portions, maintaining the temperature between 20–25 °C. Use a cooling bath (ice-salt mixture) as needed.
- Once the paraformaldehyde has been added and the temperature is stable, cool the flask contents to 13 °C.
- Begin adding 210 g (1.67 moles) of methyl sulfate from the dropping funnel. An exothermic reaction should commence. Maintain the reaction temperature at 12–15 °C by adjusting

the addition rate and using the cooling bath. This step typically takes at least twenty minutes.

- After the first addition of methyl sulfate is complete, stir the mixture for an additional twenty minutes while maintaining the temperature at 12–15 °C.
- Add a second portion of 82 g of sodium cyanide to the reaction mixture.
- Cool the mixture to 10 °C and add a second portion of 210 g of methyl sulfate, again keeping the temperature between 12–15 °C.
- After the addition is complete, stir for one hour. The reaction mixture will separate into two layers.
- Separate the upper layer (crude **methoxyacetonitrile**). Distill the lower aqueous layer until 50-60 cc of distillate is collected. Saturate this distillate with sodium chloride and separate the upper oily layer, combining it with the previously separated crude product.
- The combined crude product is then purified by fractional distillation.

Purification of the crude product is essential to achieve high purity **methoxyacetonitrile**.

Protocol: Purification by Fractional Distillation[8]

- Apparatus:

- Distillation flask
- Fractionating column
- Condenser
- Receiving flask

- Procedure:

- Combine the crude fractions obtained from the synthesis.

- Set up for fractional distillation at atmospheric pressure using an efficient fractionating column.
- Carefully heat the distillation flask.
- Collect the fraction that distills at 118–122 °C. This fraction is the purified **methoxyacetonitrile**, obtained as a colorless liquid.

Quantitative analysis of nitriles like **methoxyacetonitrile** can be performed using standard chromatographic techniques. While specific validated methods for **methoxyacetonitrile** are not detailed in the searched literature, general methods for aromatic and aliphatic nitriles can be readily adapted.[9]

Table 3: Recommended Analytical Techniques

Technique	Detector	Typical Column/Mobile Phase	Suitability
Gas Chromatography (GC)	Flame Ionization Detector (FID)	A polar capillary column (e.g., wax-based) would be suitable.	Excellent for assessing purity and quantifying volatile impurities or residual solvents.[9]
High-Performance Liquid Chromatography (HPLC)	UV Detector	A reversed-phase C18 column with a mobile phase of acetonitrile and water is commonly used for related compounds.	Suitable for quantifying non-volatile impurities and monitoring reaction progress.[9]

Biological Activity and Signaling Pathways

Based on the available scientific literature, **methoxyacetonitrile** is primarily characterized as a synthetic intermediate and building block.[1][2] There is no significant body of research detailing its specific biological activities or its direct interaction with cellular signaling pathways.

One source mentions its use in creating acrylate polymers for animal health applications, but this does not describe a direct biological or signaling role.[10] Therefore, a diagram of a signaling pathway directly involving **methoxyacetonitrile** cannot be provided. Instead, a logical workflow for its chemical synthesis and purification is presented below.

Visualizations

The following diagrams illustrate the experimental workflow for the synthesis and purification of **methoxyacetonitrile**.

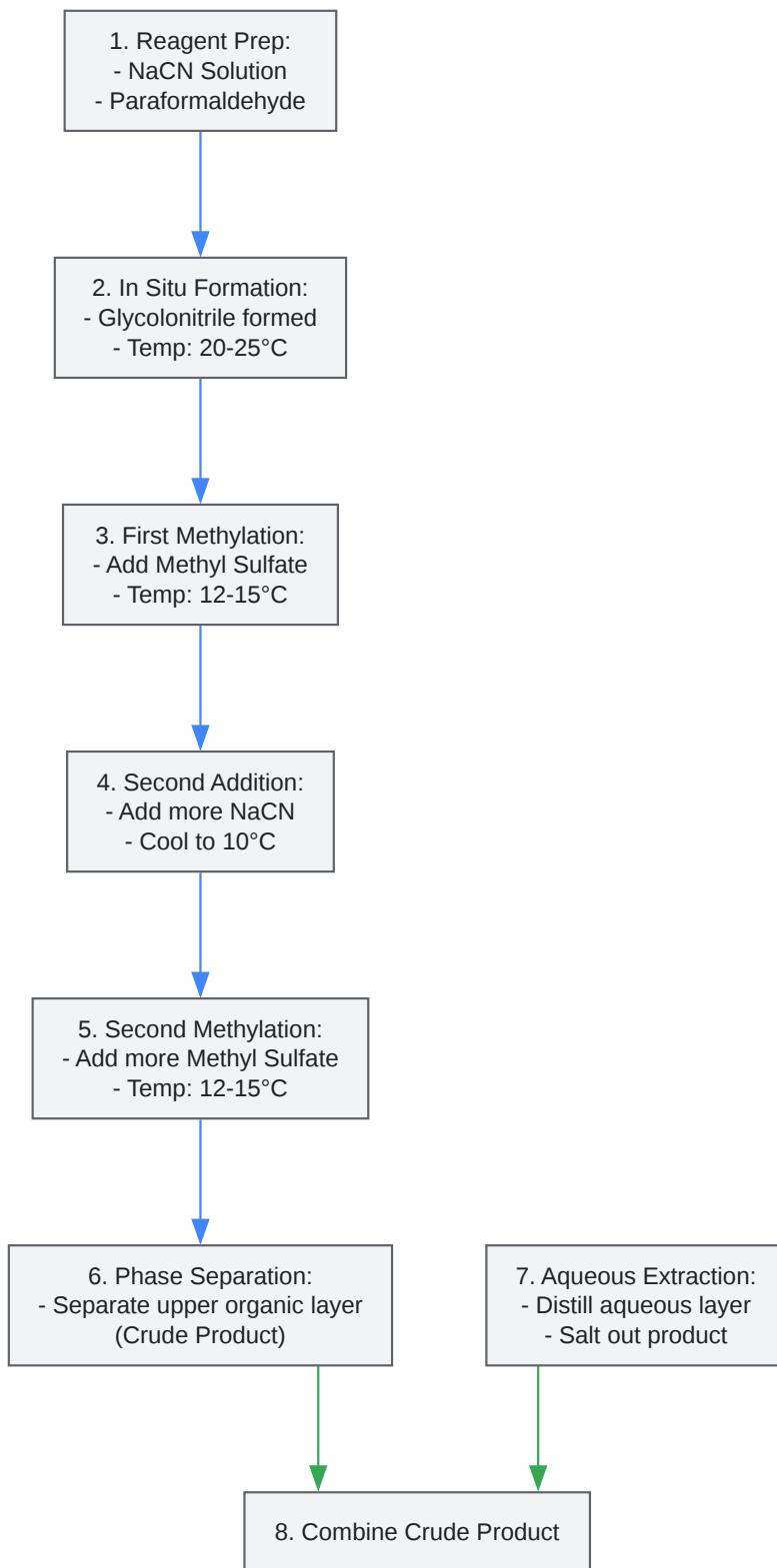


Figure 1: Synthesis Workflow for Methoxyacetonitrile

[Click to download full resolution via product page](#)Caption: Figure 1: Synthesis Workflow for **Methoxyacetonitrile**

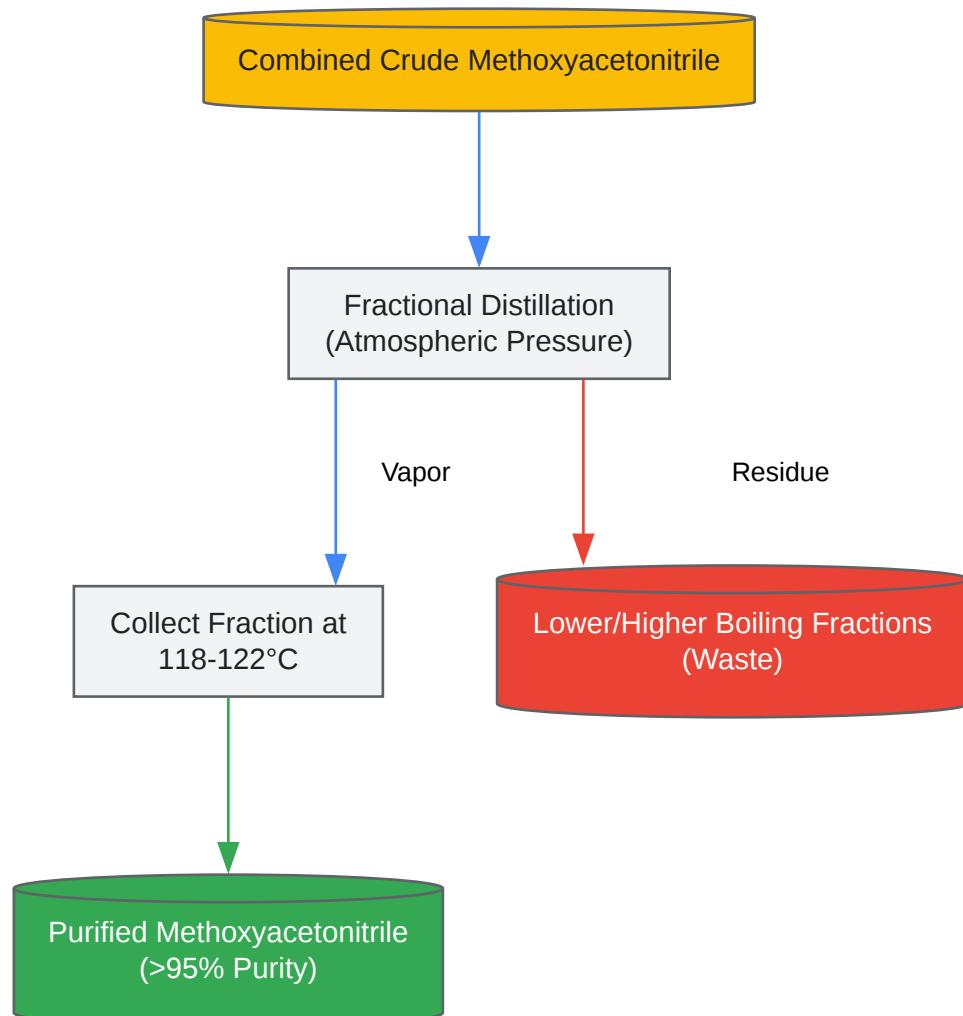


Figure 2: Purification Workflow

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Caption: Figure 2: Purification Workflow

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